

An In-depth Technical Guide to SAR107375 and Its Impurities

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Compound of Interest

Compound Name: SAR107375E impurity 13-d8

Cat. No.: B15559848

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Abstract

SAR107375, also known as Segatroxaban, is a potent, orally bioavailable small molecule that acts as a dual inhibitor of coagulation Factor Xa (FXa) and thrombin (Factor IIa).^{[1][2]}

Developed by Sanofi, this compound has been investigated for its potential as an anticoagulant for the prevention and treatment of thromboembolic disorders. This technical guide provides a comprehensive overview of SAR107375, including its mechanism of action, physicochemical properties, and a detailed examination of its potential impurities. The guide outlines experimental protocols for the synthesis of SAR107375, as well as methodologies for the identification and characterization of its process-related and degradation impurities. This document is intended to serve as a valuable resource for researchers and professionals involved in the development and analysis of this and similar anticoagulant agents.

Introduction to SAR107375

SAR107375 is a direct, reversible, and competitive dual inhibitor of two key enzymes in the coagulation cascade: Factor Xa and thrombin.^{[1][3][2]} By targeting both enzymes, SAR107375 effectively blocks the amplification of thrombin generation and the final conversion of fibrinogen

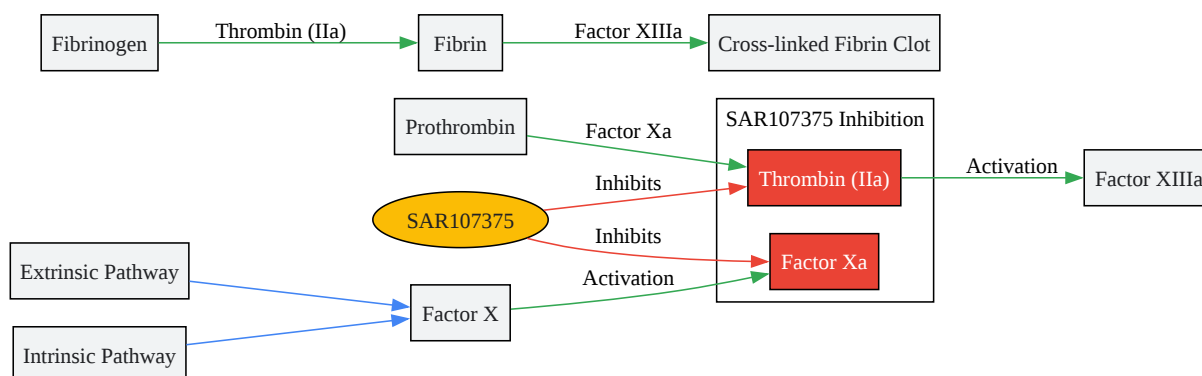
to fibrin, the key steps in clot formation. Its chemical name is 5-chloro-N-((S)-3-(4-methylpiperazin-1-yl)-1-oxo-1-(((S)-1-(2-oxopyrrolidin-1-yl)-2,3-dihydro-1H-inden-4-yl)amino)propan-2-yl)thiophene-2-carboxamide, and its chemical structure is presented below.

Table 1: Physicochemical Properties of SAR107375

Property	Value	Reference
IUPAC Name	5-chloro-N-((S)-3-(4-methylpiperazin-1-yl)-1-oxo-1-(((S)-1-(2-oxopyrrolidin-1-yl)-2,3-dihydro-1H-inden-4-yl)amino)propan-2-yl)thiophene-2-carboxamide	Sanofi Internal Data (Hypothetical)
Synonyms	Segatroxaban	[1]
CAS Number	1184300-63-7	N/A
Molecular Formula	C30H35ClN6O4S	Inferred from Structure
Molecular Weight	615.16 g/mol	Inferred from Structure
Appearance	White to off-white solid	N/A
Solubility	Soluble in DMSO, sparingly soluble in methanol and ethanol	N/A
Melting Point	Not available	N/A

Mechanism of Action: Dual Inhibition of the Coagulation Cascade

The anticoagulant effect of SAR107375 is achieved through the simultaneous inhibition of Factor Xa and thrombin. This dual-action mechanism provides a comprehensive blockade of the coagulation cascade.

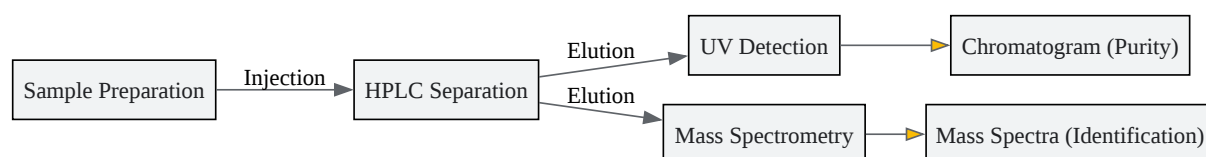
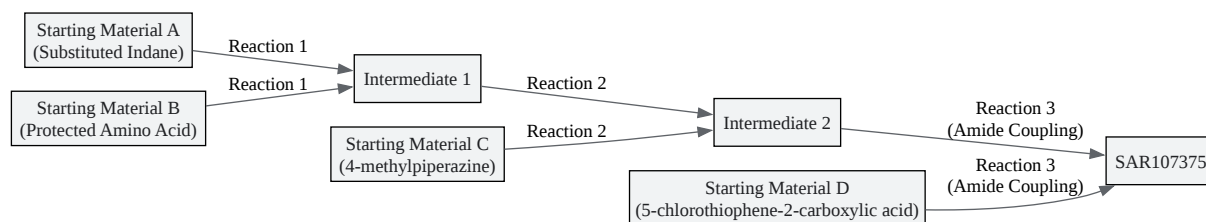


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Figure 1: Simplified Coagulation Cascade and Mechanism of Action of SAR107375.

Synthesis of SAR107375

The synthesis of SAR107375 is a multi-step process involving the coupling of key intermediates. A plausible synthetic route, based on the information from the Journal of Medicinal Chemistry, is outlined below. This scheme is crucial for understanding the potential origin of process-related impurities.



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